

Personal protective equipment for handling 6-Bromo-3-fluoropyridine-2-carbaldehyde

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Compound of Interest

Compound Name: 6-Bromo-3-fluoropyridine-2-carbaldehyde

Cat. No.: B1286017

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Essential Safety and Handling Guide for 6-Bromo-3-fluoropyridine-2-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **6-Bromo-3-fluoropyridine-2-carbaldehyde** (CAS No. 885267-36-7). Adherence to these procedures is essential for ensuring laboratory safety and maintaining the integrity of your research.

Chemical Safety and Properties

6-Bromo-3-fluoropyridine-2-carbaldehyde is a chemical compound that requires careful handling due to its potential health hazards. The following table summarizes its key chemical and physical properties.

Property	Value
Molecular Formula	C ₆ H ₃ BrFNO
Molecular Weight	204.00 g/mol [1]
Physical Form	Solid-Powder
Boiling Point	114-115 °C
Storage Temperature	Ambient Temperature

Hazard Identification and Classification

This compound is classified as harmful and an irritant. Below is a summary of its GHS hazard classifications.

Hazard Class	GHS Code	Signal Word
Acute Toxicity, Oral (Harmful)	H302 [1]	Warning
Acute Toxicity, Dermal (Harmful)	H312	Warning
Skin Corrosion/Irritation (Causes irritation)	H315 [1]	Warning
Serious Eye Damage/Eye Irritation	H319 [1]	Warning
Acute Toxicity, Inhalation (Harmful)	H332	Warning
Specific target organ toxicity — Single exposure (May cause respiratory irritation)	H335 [1]	Warning

Hazard Pictogram:

- GHS07: Exclamation Mark

Hazard Statements:

- Harmful if swallowed.[1]
- Harmful in contact with skin.
- Causes skin irritation.[1]
- Causes serious eye irritation.[1]
- Harmful if inhaled.
- May cause respiratory irritation.[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P271: Use only outdoors or in a well-ventilated area.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]

Operational Plan: Safe Handling Protocol

A systematic approach to handling **6-Bromo-3-fluoropyridine-2-carbaldehyde** is crucial to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Ventilation: Always handle this compound in a certified chemical fume hood to minimize inhalation of dust or vapors.[3][4]
- Safety Equipment: Ensure that an emergency eyewash station and a safety shower are readily accessible in the immediate work area.[5]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles with side shields or a full-face shield.[2]

- Skin Protection:
 - Gloves: Wear chemically resistant gloves. While specific compatibility data for this compound is not readily available, nitrile gloves are a common recommendation for handling pyridine-based compounds.^[4] Always inspect gloves for any signs of degradation before use and replace them immediately if compromised.
 - Lab Coat: A fully buttoned laboratory coat must be worn to protect from skin contact.^[3]
- Respiratory Protection: If a fume hood is not available or if there is a risk of aerosol generation, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.^[3]

Hygiene Measures

- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.
- Remove contaminated clothing and PPE before entering eating areas.

Disposal Plan: Waste Management

Proper disposal of **6-Bromo-3-fluoropyridine-2-carbaldehyde** and its associated waste is critical to prevent environmental contamination and comply with regulations.

Waste Segregation and Collection

- Chemical Waste: Collect all waste containing **6-Bromo-3-fluoropyridine-2-carbaldehyde** in a dedicated, properly labeled, and sealed hazardous waste container.
- Contaminated Materials: Any materials that come into contact with the chemical, such as gloves, weighing paper, and pipette tips, must be disposed of as hazardous waste.
- Segregation: Keep halogenated waste streams separate from non-halogenated waste to facilitate proper disposal and manage costs.

Disposal Procedure

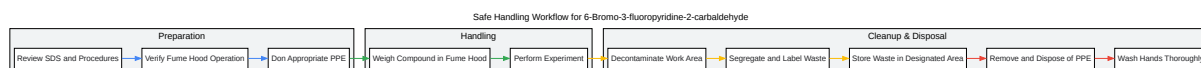
- **Labeling:** Clearly label the hazardous waste container with "Hazardous Waste," the full chemical name ("**6-Bromo-3-fluoropyridine-2-carbaldehyde**"), and the associated hazards (Harmful, Irritant).
- **Storage:** Store the sealed waste container in a designated satellite accumulation area within the laboratory, away from incompatible materials.
- **Pickup:** Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. Do not pour this chemical down the drain or dispose of it with regular trash.^[4]

Emergency Procedures

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.^[4]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^[4]
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.^[4]
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- **Spills:** For small spills, absorb the material with an inert, non-combustible absorbent (e.g., sand, vermiculite). Collect the absorbed material into a sealed container for disposal.^[4] For large spills, evacuate the area and contact your institution's emergency response team.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **6-Bromo-3-fluoropyridine-2-carbaldehyde**, from preparation to disposal.



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Caption: Logical workflow for handling **6-Bromo-3-fluoropyridine-2-carbaldehyde**.

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